

Personal protective equipment for handling KRH102140

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KRH102140

Cat. No.: B608378

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Essential Safety & Handling Protocol: KRH102140

Disclaimer: This document provides general guidance for handling **KRH102140** in a laboratory setting. A formal Safety Data Sheet (SDS) for **KRH102140** was not publicly available at the time of this writing. Researchers, scientists, and drug development professionals must conduct a thorough, substance-specific risk assessment before handling this compound. All laboratory activities should be performed in accordance with your institution's established safety protocols and regulations.

Compound Information

KRH102140 is a potent activator of PHD2 (prolyl hydroxylase domain-containing protein 2) and is intended for research use only.^[1] It has been shown to suppress HIF-1 α in human osteosarcoma cells under hypoxic conditions.^{[1][2][3]}

Property	Value
CAS Number	864769-01-7[1]
Chemical Formula	C25H24FNO[1]
Molecular Weight	373.47 g/mol [1]
Synonym	(2-fluorobenzyl)-(2-methyl-2-phenyl-2H-chromen-6-yl-amine)[2]
Appearance	Not specified (assume solid powder)
Storage (Short-term)	0 - 4 °C (days to weeks)[1]
Storage (Long-term)	-20 °C (months to years)[1]

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a cautious approach is warranted. The following PPE is recommended as a minimum standard when handling **KRH102140**.

PPE Category	Item	Specification
Hand Protection	Nitrile gloves	Double-gloving is recommended. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned. Consider a chemically resistant apron for larger quantities.
Respiratory Protection	Use in a certified chemical fume hood	If handling outside of a fume hood is unavoidable, a fit-tested N95 or higher respirator may be required, subject to a risk assessment.

Handling and Operational Plan

This section outlines a standard operational workflow for handling **KRH102140**, from receiving to disposal.

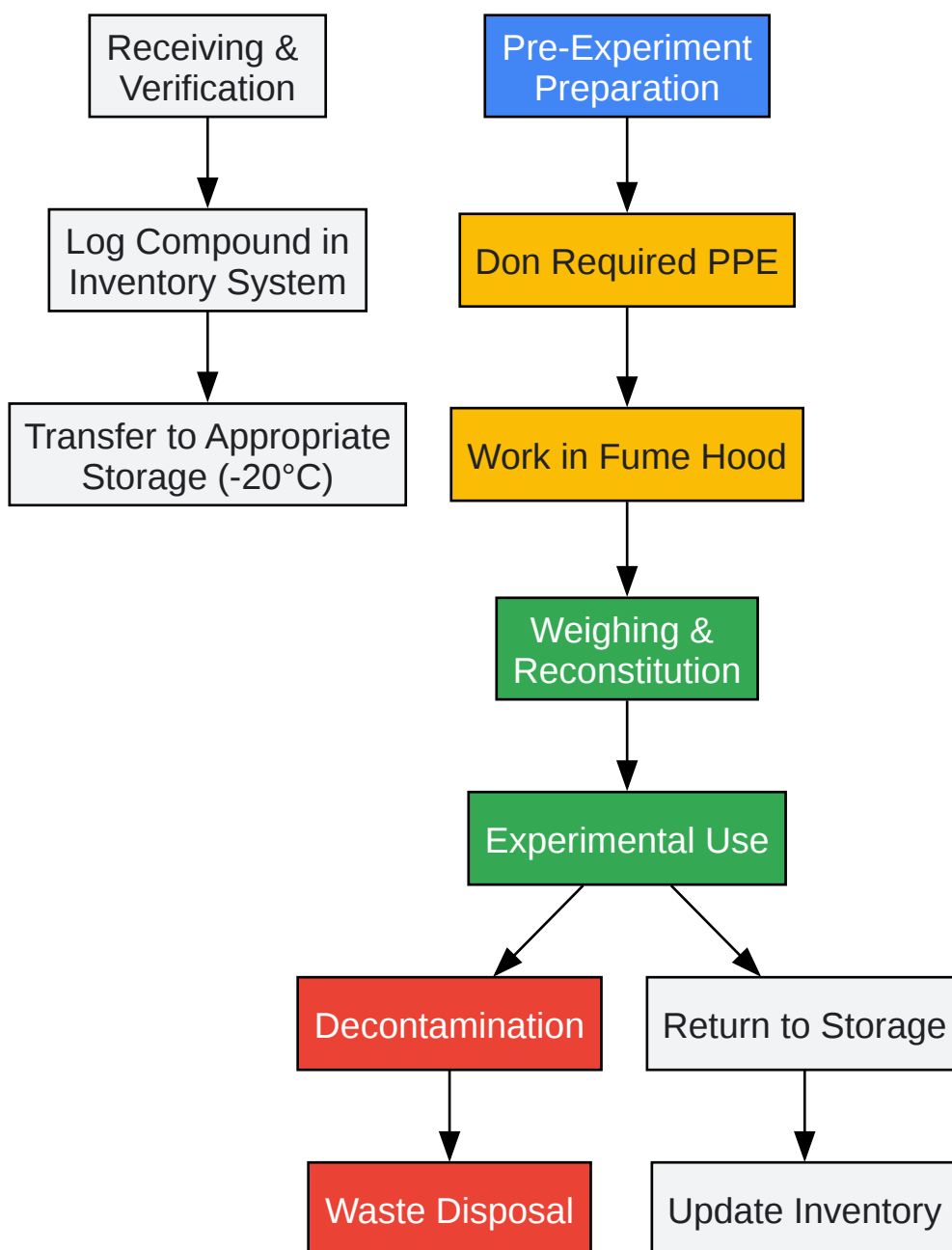


Figure 1. Standard Workflow for Handling KRH102140

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Caption: Figure 1. A step-by-step workflow for the safe handling of **KRH102140**.

Disposal Plan

All waste contaminated with **KRH102140** must be treated as hazardous chemical waste.

Waste Stream	Disposal Procedure
Contaminated Solid Waste	Includes pipette tips, tubes, gloves, and weighing paper.
Collect in a designated, sealed, and clearly labeled hazardous waste container.	
Unused Compound	Do not dispose of down the drain.
Dispose of in its original container or a suitable, sealed waste container labeled as hazardous chemical waste.	
Contaminated Liquid Waste	Includes solvents used for reconstitution or in experimental procedures.
Collect in a designated, sealed, and clearly labeled hazardous liquid waste container.	
Ensure waste is segregated by solvent compatibility.	

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Consult your institution's Environmental Health and Safety (E&S) department for specific guidance.

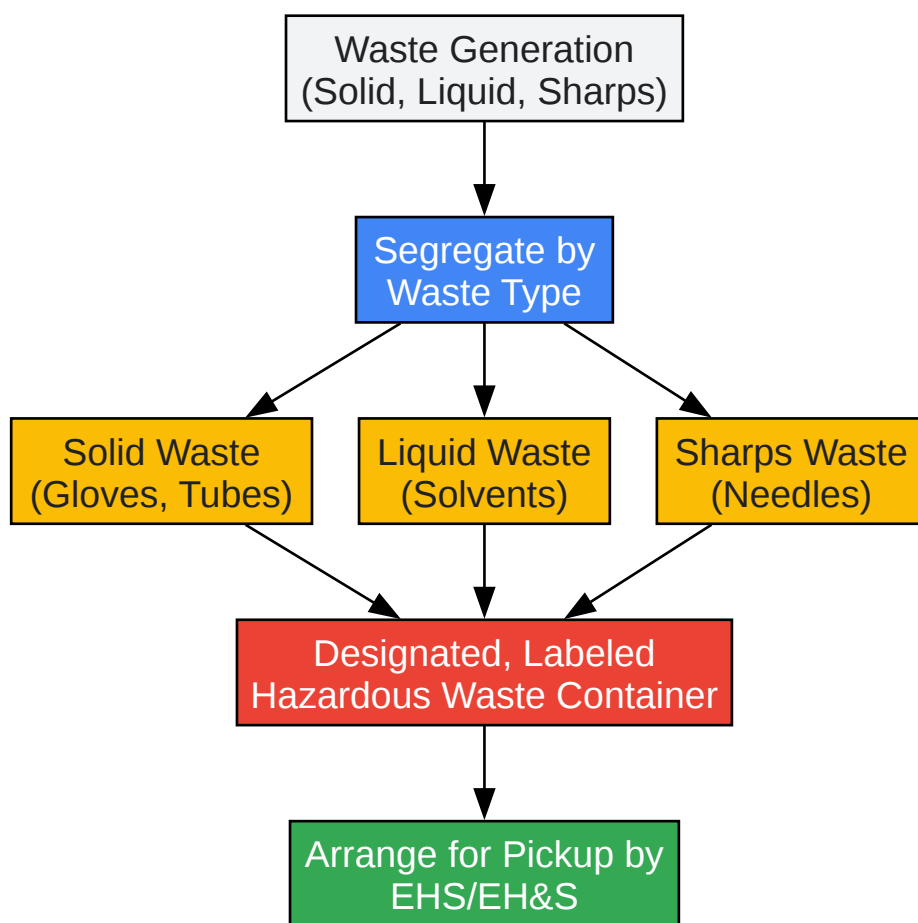


Figure 2. Disposal Logic for KRH102140-Contaminated Materials

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Caption: Figure 2. Decision process for the proper disposal of **KRH102140** waste.

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References

- 1. medkoo.com [medkoo.com]
- 2. An activator of PHD2, KRH102140, decreases angiogenesis via inhibition of HIF-1 α - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
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